

Cross-study comparison of Alacepril's antihypertensive effects in different species

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Compound of Interest

Compound Name: Alacepril

Cat. No.: B1666765

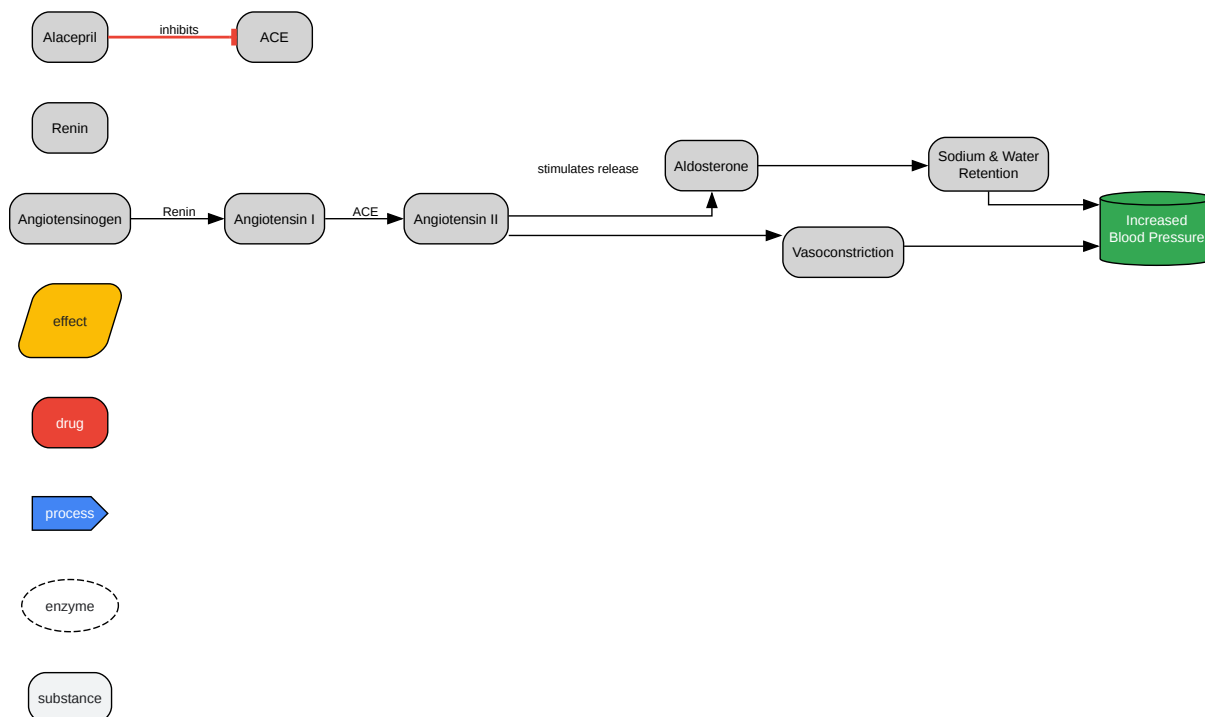
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A Cross-Species Comparative Analysis of the Antihypertensive Efficacy of Alacepril

Alacepril, an angiotensin-converting enzyme (ACE) inhibitor, is a prodrug that is metabolized in the body to its active form, captopril.[1][2][3] It is primarily utilized in the treatment of hypertension and congestive heart failure.[3][4] **Alacepril** exerts its therapeutic effects by inhibiting the renin-angiotensin-aldosterone system (RAAS), a critical pathway in the regulation of blood pressure.[1][4] This guide provides a comprehensive comparison of the antihypertensive effects of **Alacepril** across different species, supported by experimental data and detailed methodologies.

Mechanism of Action

Alacepril functions by inhibiting the angiotensin-converting enzyme (ACE), which is responsible for converting angiotensin I into the potent vasoconstrictor, angiotensin II.[1][4] This inhibition leads to vasodilation (widening of blood vessels) and a subsequent reduction in blood pressure.[1] Furthermore, the reduction in angiotensin II levels decreases the secretion of aldosterone, a hormone that promotes sodium and water retention, further contributing to the antihypertensive effect.[4][5] **Alacepril** itself is inactive and is converted in the liver first to desacetyl-**alacepril** and then to its active metabolite, captopril, which exerts the ACE inhibitory effect.[1][6]

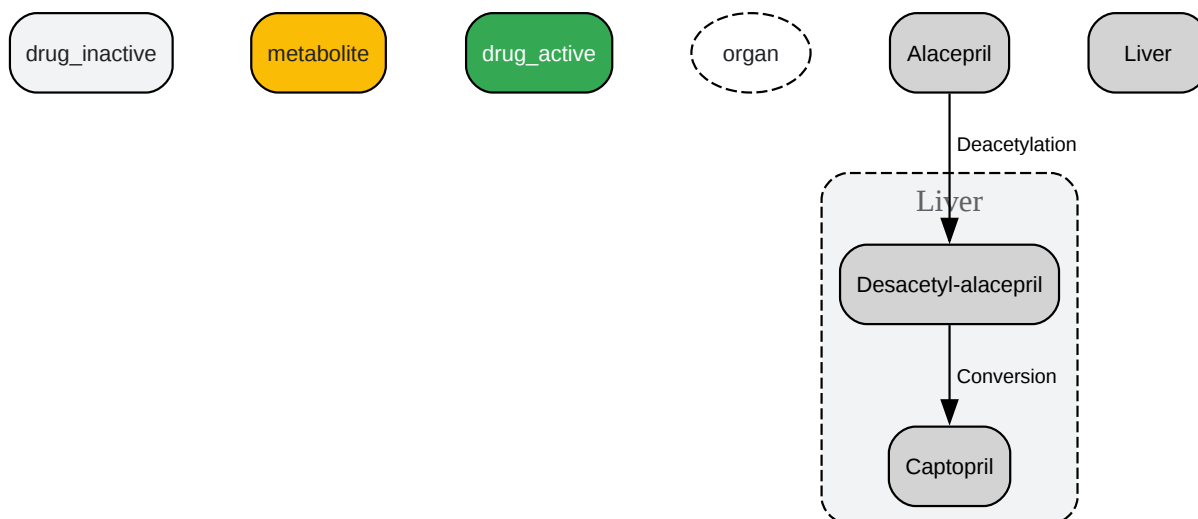


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Caption: The Renin-Angiotensin-Aldosterone System (RAAS) and the inhibitory action of **Alacepril**.

Metabolic Activation of Alacepril

Alacepril is a prodrug, meaning it is administered in an inactive form and is metabolized within the body into an active drug.[1] This conversion happens in the liver, where **Alacepril** is first deacetylated to desacetyl-**alacepril** and subsequently transformed into captopril, the active ACE inhibitor.[1][6] This metabolic process allows for a more gradual onset and potentially longer duration of action.[1]



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References

- 1. What is the mechanism of Alacepril? [synapse.patsnap.com]
- 2. Alacepril | C₂₀H₂₆N₂O₅S | CID 71992 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Alacepril - Wikipedia [en.wikipedia.org]
- 4. What is Alacepril used for? [synapse.patsnap.com]
- 5. ACE inhibitor - Wikipedia [en.wikipedia.org]

- 6. Small molecule angiotensin converting enzyme inhibitors: A medicinal chemistry perspective - PMC [pmc.ncbi.nlm.nih.gov]
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